

An In-depth Technical Guide to the Trimethylsilyl Ether of Glycerol

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Compound of Interest

Compound Name: Trimethylsilyl ether of glycerol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the **trimethylsilyl ether of glycerol**, focusing on its chemical identity, properties, and relevant technical data. This document is intended to support research and development activities where this compound is of interest.

Chemical Identity and Properties

The most common form of **trimethylsilyl ether of glycerol** is the fully substituted derivative, where all three hydroxyl groups of the glycerol backbone are replaced by trimethylsilyl ether groups. This compound is systematically named 1,2,3-tris(trimethylsiloxy)propane.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
Chemical Name	1,2,3-tris(trimethylsiloxy)propane	[1][2][3][4]
Synonyms	Trimethylsilyl ether of glycerol, Glycerol tris(trimethylsilyl) ether, TMS-GLYCEROL	[1][2][3][4][5]
CAS Number	6787-10-6	[2][3][4][6][7]
Molecular Formula	C ₁₂ H ₃₂ O ₃ Si ₃	[1][2][4][7]
Molecular Weight	308.64 g/mol	[1][4][7][8]
IUPAC Name	1,3-bis(trimethylsilyloxy)propan-2-yloxy-trimethylsilane	[1]

It is important to note that partially silylated versions of glycerol also exist, such as the **mono-trimethylsilyl ether of glycerol**, which has a distinct CAS number and a molecular weight of 164.27 g/mol .[9] This guide, however, focuses on the tris-substituted compound as it is the most prevalently referenced form.

Physicochemical Data

A summary of the key physicochemical properties of 1,2,3-tris(trimethylsiloxy)propane is provided below. These properties are essential for handling, storage, and application in various experimental settings.

Table 2: Physicochemical Properties

Property	Value	Conditions	Source
Boiling Point	78-81 °C	2 Torr	[4]
Density	0.8729 g/cm ³	22 °C	[4]
Storage Temperature	2-8°C	[4][7]	

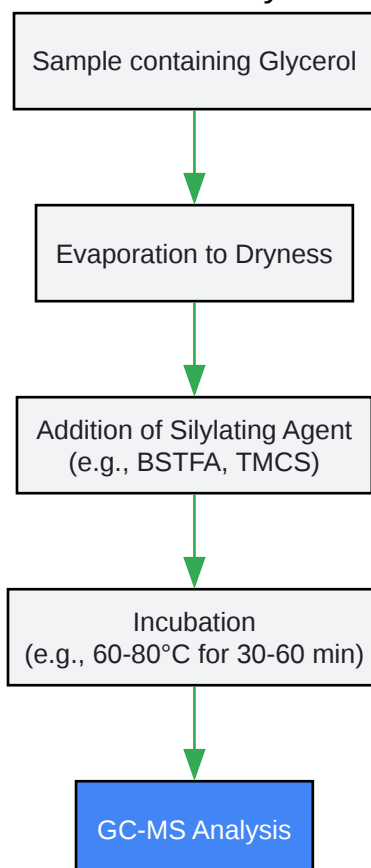
Applications in Research and Development

The **trimethylsilyl ether of glycerol** is primarily utilized as a derivative for analytical purposes, particularly in gas chromatography (GC) and mass spectrometry (MS). The process of silylation increases the volatility and thermal stability of glycerol, making it amenable to GC analysis. This derivatization is a common step in metabolomics and other biochemical analyses for the quantification of glycerol and glycerides.

Experimental Protocols

While specific experimental protocols are highly dependent on the application and instrumentation, a general workflow for the silylation of glycerol for GC-MS analysis is outlined below.

General Workflow for Glycerol Silylation



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Caption: A typical workflow for the derivatization of glycerol to its trimethylsilyl ether for GC-MS analysis.

Further Research and Signaling Pathways

Currently, there is limited direct research on the specific signaling pathways modulated by the **trimethylsilyl ether of glycerol** itself, as it is primarily an analytical derivative. Research is focused on the biological roles of glycerol, and this compound serves as a tool for its measurement. Any investigation into signaling pathways would typically focus on the parent molecule, glycerol, and its metabolic fate.

Safety and Handling

Standard laboratory safety precautions should be observed when handling the **trimethylsilyl ether of glycerol** and the silylating agents used in its preparation. These reagents are often moisture-sensitive and can be corrosive. Work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Refer to the specific Safety Data Sheet (SDS) for detailed handling and safety information.

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